

Technical Guide: Physical Properties of 2,6-Difluoro-4-methoxybenzonitrile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,6-Difluoro-4-methoxybenzonitrile

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This technical guide provides a comprehensive overview of the core physical properties of **2,6-Difluoro-4-methoxybenzonitrile** (CAS No: 123843-66-3), a key intermediate in the synthesis of various chemical compounds. This document includes a summary of its physical data, generalized experimental protocols for property determination, and a logical workflow for its synthesis.

Core Physical and Chemical Properties

2,6-Difluoro-4-methoxybenzonitrile is a substituted aromatic compound with the molecular formula $C_8H_5F_2NO$.^{[1][2]} It typically appears as a white to yellow crystalline powder.^[1] The quantitative physical properties are summarized in the table below.

Property	Value	Reference(s)
CAS Number	123843-66-3	[1][2][3]
Molecular Formula	C ₈ H ₅ F ₂ NO	[1][2]
Molecular Weight	169.13 g/mol	[1][2]
Melting Point	53-57 °C	[1][2][3]
Boiling Point	212 °C	[1][3]
Density	1.27 g/cm ³	[1][3]
Flash Point	82 °C	[1][3]
Vapor Pressure	0.18 mmHg at 25°C	[1]
Refractive Index	1.485	[1]

Experimental Protocols

While specific experimental reports for determining the physical properties of **2,6-Difluoro-4-methoxybenzonitrile** are not readily available in public literature, the following are detailed, standard methodologies used for determining such properties for crystalline organic solids.

Melting Point Determination (Capillary Method)

The melting point of a crystalline solid is a key indicator of purity and is typically reported as a range.

Principle: A small, powdered sample is heated slowly in a capillary tube, and the temperatures at which melting begins and is complete are observed. Pure compounds exhibit a sharp melting range (typically 0.5-1.0°C).

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Glass capillary tubes (sealed at one end)

- Thermometer or digital temperature probe
- Mortar and pestle (optional, for powdering the sample)

Procedure:

- Sample Preparation: A small amount of dry **2,6-Difluoro-4-methoxybenzonitrile** is finely powdered. The open end of a capillary tube is jabbed into the powder.
- The tube is inverted and tapped gently to pack the solid into the closed end, achieving a sample height of 2-3 mm.^[4]
- Apparatus Setup: The capillary tube is placed into the heating block of the melting point apparatus.^[4]
- Measurement:
 - The sample is heated rapidly to a temperature approximately 15-20°C below the expected melting point.
 - The heating rate is then reduced to a slow rate of 1-2°C per minute to ensure thermal equilibrium between the sample, heating medium, and thermometer.
 - The temperature at which the first liquid droplet appears is recorded as the beginning of the melting range.
 - The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range.^[5]
- Purity Assessment: A wide melting range often indicates the presence of impurities.

Boiling Point Determination (Microscale/Thiele Tube Method)

This method is suitable for determining the boiling point of small quantities of a liquid. Since **2,6-Difluoro-4-methoxybenzonitrile** is a solid at room temperature, it would first be melted.

Principle: A liquid's boiling point is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. In this method, a small vial of the liquid containing an inverted capillary tube is heated. The boiling point is the temperature at which liquid is drawn back into the capillary tube upon cooling.

Apparatus:

- Thiele tube or similar heating bath (e.g., oil bath)
- Thermometer
- Small glass vial (e.g., Durham tube)
- Capillary tube (sealed at one end)
- Rubber band or wire for attachment

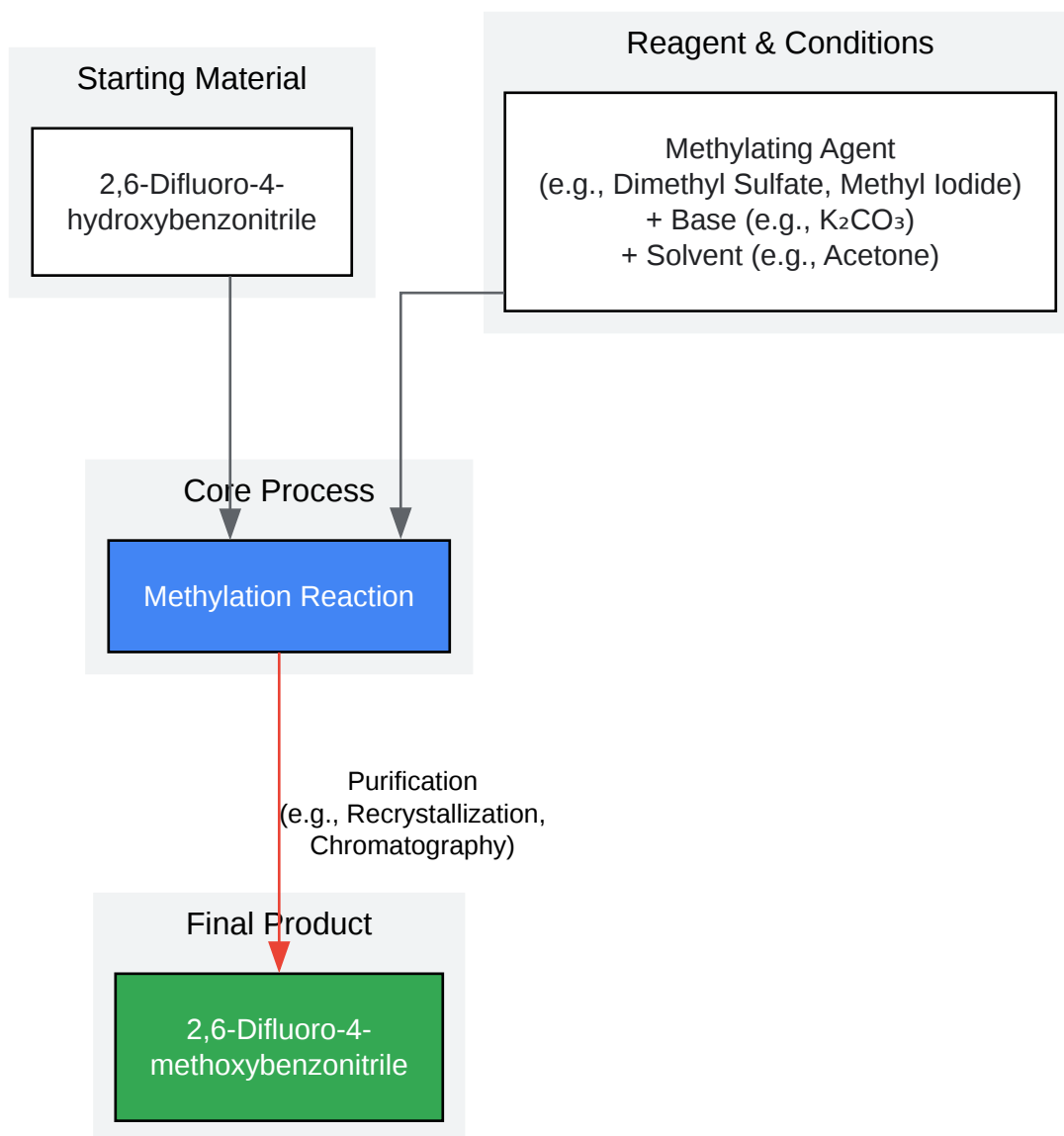
Procedure:

- Sample Preparation: The solid **2,6-Difluoro-4-methoxybenzonitrile** is first melted. Approximately 0.5 mL of the molten liquid is placed into the small glass vial.
- A capillary tube is placed inside the vial with the open end down.[6]
- Apparatus Setup: The vial is attached to a thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.
- The assembly is placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil), ensuring the sample is fully immersed.[6]
- Measurement:
 - The apparatus is heated gently. Air will slowly bubble from the capillary tube.
 - Heating is continued until a steady and vigorous stream of bubbles emerges from the capillary tube, indicating the liquid has reached its boiling point.[6]
 - The heat source is removed, and the apparatus is allowed to cool slowly.

- The bubbling will slow and stop. The moment the liquid is drawn back into the capillary tube, the temperature is recorded. This temperature is the boiling point of the sample at the recorded atmospheric pressure.[6]

Logical Workflow and Visualization

2,6-Difluoro-4-methoxybenzonitrile can be synthesized from related precursors. One logical synthetic route involves the methylation of its phenolic analogue, 2,6-Difluoro-4-hydroxybenzonitrile. Another documented synthetic pathway begins with 3,5-difluoroanisole.[7] The following diagram illustrates a high-level logical workflow for the synthesis starting from a fluorinated phenol precursor.



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Caption: Logical workflow for the synthesis of **2,6-Difluoro-4-methoxybenzonitrile**.

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